

# safe handling and storage procedures for 1,6,11,16-Tetraoxacycloeicosane

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## Compound of Interest

Compound Name: 1,6,11,16-Tetraoxacycloeicosane

Cat. No.: B2543557

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## Technical Support Center: 1,6,11,16-Tetraoxacycloeicosane

This technical support center provides essential information for researchers, scientists, and drug development professionals on the safe handling and storage of **1,6,11,16-Tetraoxacycloeicosane** (CAS No. 17043-02-6).

## Physical and Chemical Properties

A summary of the key quantitative data for **1,6,11,16-Tetraoxacycloeicosane** is presented below for easy reference.

Property	Value
Molecular Formula	C <sub>16</sub> H <sub>32</sub> O <sub>4</sub>
Molecular Weight	288.42 g/mol [1]
CAS Number	17043-02-6[1]
Appearance	White to off-white solid
Storage Temperature	Room Temperature; for solutions, 2-8°C is recommended.

## Troubleshooting Guide

This guide addresses specific issues that users may encounter during their experiments with **1,6,11,16-Tetraoxacycloeicosane**.

Problem	Possible Cause	Solution
Difficulty Dissolving the Compound	The compound has limited solubility in non-polar solvents.	Use a more polar solvent such as methanol, ethanol, or a mixture of solvents. Gentle warming and sonication can also aid dissolution.
Unexpected Reaction Outcome	The compound may be degraded or contain impurities.	Visually inspect the compound for any signs of degradation, such as discoloration or the presence of crystalline precipitates, which could indicate peroxide formation. <sup>[2]</sup> It is recommended to use the compound from a freshly opened container.
Inconsistent Experimental Results	The compound may have absorbed moisture, affecting its effective concentration.	Store the compound in a tightly sealed container in a dry, well-ventilated place, away from moisture. <sup>[3]</sup> For sensitive applications, handle the compound in a glove box under an inert atmosphere.
Material Appears Discolored	Potential degradation of the compound due to improper storage or exposure to contaminants.	Do not use the material. Dispose of it according to the recommended disposal procedures.

## Frequently Asked Questions (FAQs)

### Handling

- Q1: What are the primary hazards associated with **1,6,11,16-Tetraoxacycloeicosane**?
  - A1: The primary hazards are acute oral toxicity, skin irritation, and serious eye irritation. It is harmful if swallowed and causes skin and serious eye irritation.
- Q2: What personal protective equipment (PPE) should I wear when handling this compound?
  - A2: Always wear appropriate PPE, including chemical-resistant gloves, safety glasses with side shields or goggles, and a lab coat. If there is a risk of generating dust, a NIOSH-approved respirator may be necessary.
- Q3: How should I handle a spill of **1,6,11,16-Tetraoxacycloeicosane**?
  - A3: For a small spill, you should:
    - Avoid breathing dust.
    - Wear appropriate PPE.
    - Gently sweep up the solid material, avoiding dust generation, and place it in a suitable, closed container for disposal.[\[3\]](#)
    - Clean the spill area with a suitable solvent and then with soap and water.
    - For larger spills, evacuate the area and contact your institution's environmental health and safety department.

## Storage

- Q4: What are the recommended storage conditions for **1,6,11,16-Tetraoxacycloeicosane**?
  - A4: The compound should be stored at room temperature in a tightly sealed container in a dry and well-ventilated place.[\[3\]](#) Solutions of the compound should be stored at 2-8°C.
- Q5: Are there any materials that are incompatible with **1,6,11,16-Tetraoxacycloeicosane**?

- A5: As a crown ether, it may be incompatible with strong oxidizing agents. Contact with these materials should be avoided.
- Q6: What are the signs of degradation I should look for?
  - A6: Like other ethers, crown ethers can form explosive peroxides upon prolonged exposure to air and light.[2] Signs of degradation may include discoloration (yellowing) or the formation of crystalline precipitates within the container. If these are observed, the compound should be disposed of carefully.

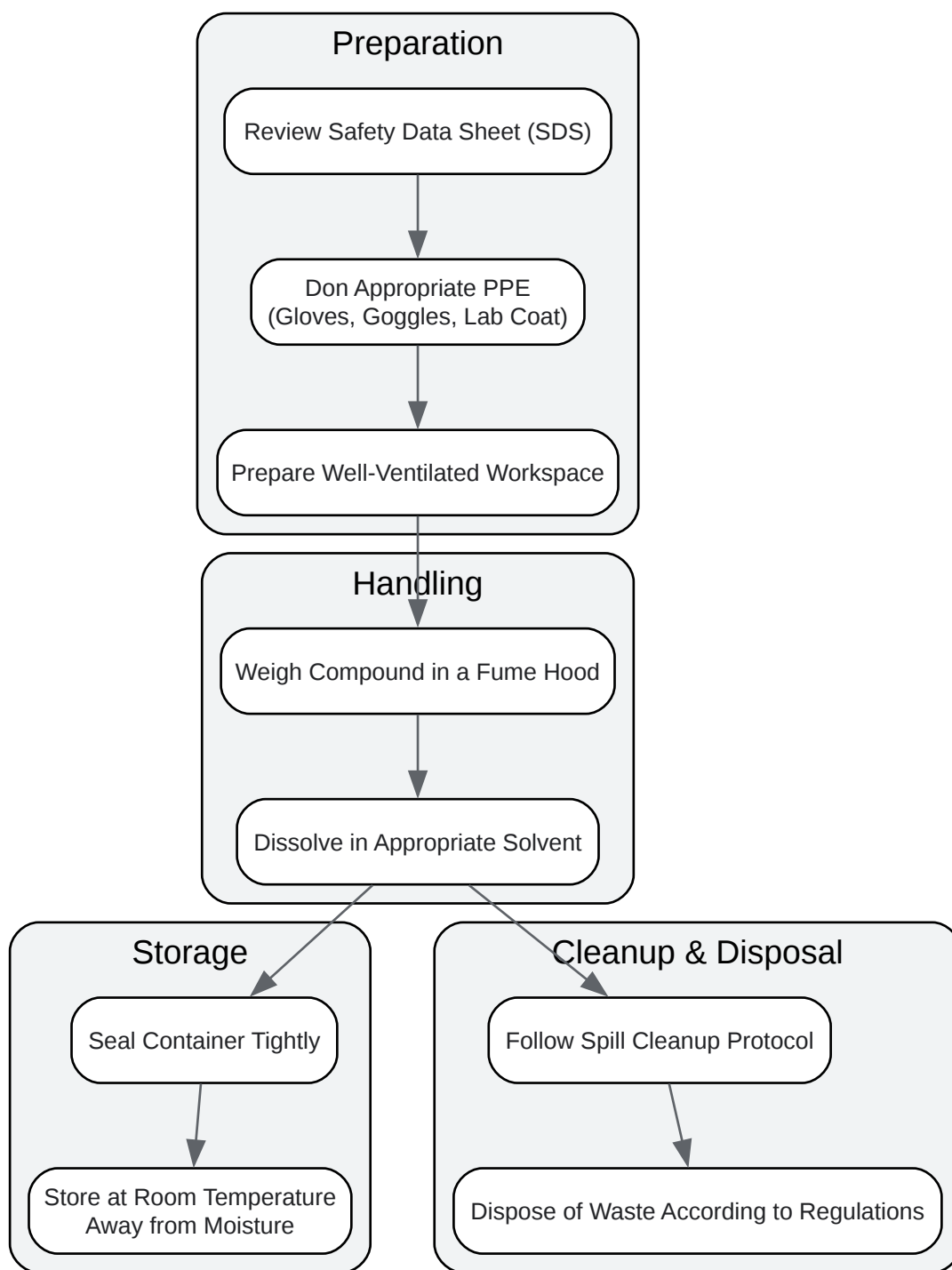
#### Disposal

- Q7: How should I dispose of waste **1,6,11,16-Tetraoxacycloeicosane**?
  - A7: Waste should be disposed of in accordance with local, state, and federal regulations. It is recommended to offer surplus and non-recyclable solutions to a licensed disposal company.[3] One common method is to dissolve the material in a combustible solvent and incinerate it in a chemical incinerator equipped with an afterburner and scrubber.[3]

## Experimental Protocols & Methodologies

#### Safe Handling Workflow

The following diagram outlines the general workflow for safely handling **1,6,11,16-Tetraoxacycloeicosane** in a laboratory setting.

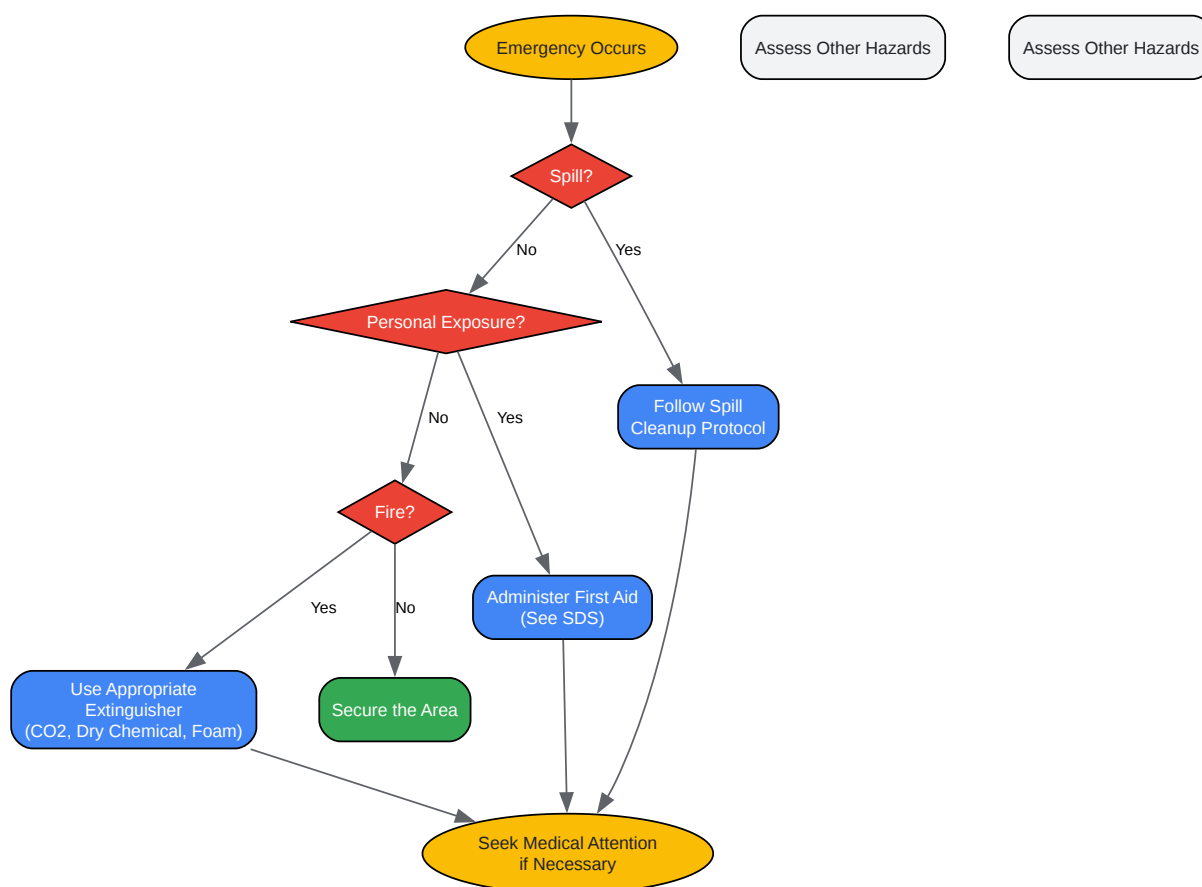


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Caption: Workflow for the safe handling of **1,6,11,16-Tetraoxacycloeicosane**.

Emergency Response Logic

This diagram illustrates the logical steps to take in the event of an emergency involving **1,6,11,16-Tetraoxacycloeicosane**.



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Caption: Logical flow for emergency response procedures.

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## References

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